

Fostamatinib efficacy refractory ITP meta-analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fostamatinib

CAS No.: 901119-35-5

Cat. No.: S637386

[Get Quote](#)

Efficacy and Safety Profile of Fostamatinib

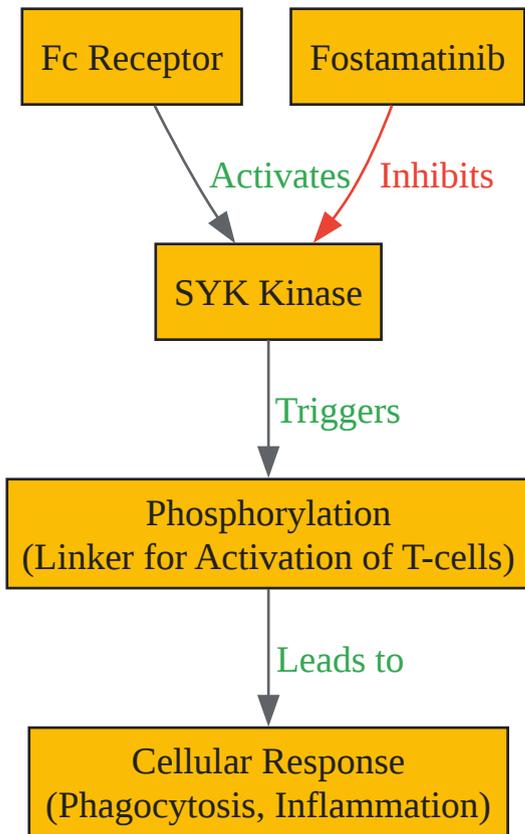
The tables below summarize core efficacy and safety data from a recent meta-analysis and real-world studies, providing a quantitative overview of **fostamatinib**'s performance [1] [2] [3].

Efficacy Outcome	Result Data	Source / Study Details
Stable platelet response by week 24	ORR 0.80 (95% CI 0.72–0.88)	Meta-analysis of 3 RCTs (N=123 fostamatinib patients) [1]
Platelet count $\geq 50,000/\mu\text{L}$ at week 12	ORR 0.80 (95% CI 0.72–0.90)	Meta-analysis of 3 RCTs [1]
Overall Response Rate (ORR)	73% (Real-world), 79% (Spanish cohort)	GIMEMA study (N=95), Spanish study (N=138) [2] [4]
Complete Response (platelets $>100 \times 10^9/\text{L}$)	32% (Real-world), 53.6% (Spanish cohort)	GIMEMA study (N=95), Spanish study (N=138) [2] [4]
Median time to platelet response	11 days (IQR, 7-21 days)	Spanish prospective/retrospective study [4]

Safety and Tolerability	Result Data	Notes
Most Common Adverse Events	Diarrhea, hypertension, elevated liver enzymes	Mostly Grade 1-2; manageable with monitoring [1] [4]
Diarrhea	RR 2.32 (95% CI 1.11–4.84)	Statistically significant vs. conventional therapy [1]
Hypertension	RR 2.33 (95% CI 1.00–5.43)	Statistically significant vs. conventional therapy [1]
Abnormal Liver Function Tests	RR 4.18 (95% CI 1.00–17.48)	Statistically significant vs. conventional therapy [1]
Treatment Duration (Real-world)	45% remained on treatment at 6 months	Median treatment duration 7.3 months [2] [3]

Mechanism of Action: SYK Inhibition Pathway

Fostamatinib is an oral spleen tyrosine kinase (SYK) inhibitor. Its mechanism disrupts the destructive immune core of ITP. The following diagram illustrates how it acts within Fc receptor signaling pathways to reduce platelet destruction.



[Click to download full resolution via product page](#)

This mechanism of action is distinct from other ITP therapies, as it specifically targets the signal pathway that leads to antibody-mediated platelet destruction in the spleen and liver [1].

Key Experimental Protocols and Trial Designs

The robust evidence for **fostamatinib** comes from well-designed clinical trials and analyses. The key methodologies are summarized below.

- **Meta-Analysis Protocol [1]**
 - **Objective:** To evaluate the efficacy and safety of **fostamatinib** plus conventional therapy vs. conventional therapy alone in adults (≥ 18 years) with refractory ITP.
 - **Search Strategy:** A systematic search of PubMed, Scopus, Embase, and clinicaltrials.gov from inception to March 31, 2024, using keywords "**Fostamatinib** and Immune thrombocytopenia" or "**Fostamatinib** and ITP".

- **Inclusion Criteria:** Randomized Controlled Trials (RCTs) providing data on safety and efficacy of **fostamatinib** in refractory ITP adults.
 - **Data Analysis:** Pooled estimates for risk ratios and number needed to treat (NNT) were calculated using a fixed-effects model in STATA software. Heterogeneity was also studied.
- **Pivotal Clinical Trial (FIT-1/FIT-2) Design [3]**
 - **Design:** Phase 3, randomized, double-blind, placebo-controlled trials.
 - **Patient Population:** Adults with persistent/chronic ITP who had an insufficient response to prior treatments (e.g., corticosteroids, immunoglobulins, TPO-RAs, or splenectomy).
 - **Intervention:** **Fostamatinib** (starting dose 100 mg twice daily) versus placebo.
 - **Primary Endpoint:** Stable platelet response.
 - **Real-World Study Designs [2] [4]**
 - **Design:** Multicenter, retrospective and prospective observational studies.
 - **Objective:** To assess the effectiveness and safety of **fostamatinib** in unselected patient populations during routine clinical practice.
 - **Data Collected:** Included patients with both primary and secondary ITP who received at least one dose of **fostamatinib**. Data on platelet counts, bleeding events, concomitant medications, and adverse events were analyzed.

Comparison with Other Therapeutic Agents

Fostamatinib is one of several options for treating refractory ITP. The table below places it in context with other approved and emerging agents based on their mechanism and use [5] [6].

Therapeutic Agent	Mechanism of Action	Key Efficacy Notes	Considerations
Fostamatinib (Tavalisse)	Oral SYK inhibitor	Effective in multi-refractory patients; rapid response (median 11 days) [4].	Unique mechanism; requires monitoring for hypertension, diarrhea, and liver enzymes [1].

| **Thrombopoietin Receptor Agonists (TPO-RAs)** (e.g., Romiplostim, Eltrombopag) | Stimulate platelet production in bone marrow | Often used as second-line; high efficacy rates [5]. | Potential for thrombotic risk; some TPO-RAs have drug interactions (e.g., with ART) [7]. || **Rilzabrutinib (Wayrilz)** | Oral Bruton's

Tyrosine Kinase (BTK) inhibitor | Recently approved (Aug 2025); completed phase 3 trials [5] [6]. | A new oral option with a different mechanistic target (BTK vs. SYK). | | **Efgartigimod** | Subcutaneous/IV FcRn antagonist | Reduces IgG autoantibody levels; phase 3 trial (IV) successful [5]. | Subcutaneous formulation did not meet primary endpoint in phase 3 [5]. | | **Rituximab** | Anti-CD20 monoclonal antibody | Depletes B-cells; can induce sustained treatment-free responses in a minority [5]. | Infusion-related reactions and potential for prolonged immunosuppression. |

Key Insights for Professionals

- **Unique Mechanism is a Key Differentiator:** For researchers, **fostamatinib**'s value lies in its SYK inhibition mechanism, which offers a therapeutic pathway distinct from TPO-RAs or B-cell-depleting agents. This makes it a compelling option for combination therapy strategies and for patients with inadequate platelet production alongside immune destruction [5].
- **Real-World Evidence Confirms Trial Data:** The high response rates observed in large real-world studies (like the Spanish and Italian cohorts) are significant. They demonstrate that the efficacy seen in rigorous RCTs translates to more heterogeneous, complex patient populations encountered in clinical practice, including the elderly and those with significant comorbidities [2] [4].
- **Consider for Complex Patients:** Evidence suggests **fostamatinib** is a viable option in challenging clinical scenarios. A case report highlights its successful and safe use in a patient with HIV-associated refractory ITP, where drug interactions with antiretroviral therapy made other agents like eltrombopag a less desirable choice [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. and safety of Efficacy in fostamatinib immune... refractory [pmc.ncbi.nlm.nih.gov]
2. Real-world efficacy and safety of fostamatinib in ITP patients [pubmed.ncbi.nlm.nih.gov]
3. Fostamatinib Found Safe and Effective in Refractory ITP [rarediseaseadvisor.com]
4. Fostamatinib effectiveness and safety for immune ... [sciencedirect.com]

5. 2025 Update on Clinical Trials in Immune Thrombocytopenia [pmc.ncbi.nlm.nih.gov]

6. Fostamatinib Alternatives Compared [drugs.com]

7. Innovative Use of Fostamatinib in Managing Refractory ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Fostamatinib efficacy refractory ITP meta-analysis]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b637386#fostamatinib-
efficacy-refractory-itp-meta-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com